

Operational Guide: Safe Disposal and Waste Management of Pyrimethanil-d5

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Compound of Interest

Compound Name: *Pyrimethanil-d5*

Cat. No.: *B1158844*

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Executive Summary & Scientific Context

Pyrimethanil-d5 (Isotopically labeled N-(4,6-dimethylpyrimidin-2-yl)aniline) is a high-value internal standard used primarily in LC-MS/MS residue analysis. While chemically identical to non-labeled Pyrimethanil regarding toxicity, its disposal requires specific protocols due to its typical formulation in hazardous solvents (e.g., Acetonitrile) and its classification as an aquatic toxicant.

The Core Directive: Treat **Pyrimethanil-d5** as a hazardous chemical waste. Under no circumstances should this compound, or solutions containing it, be discharged into municipal wastewater systems. This guide bridges the gap between the Safety Data Sheet (SDS) and practical laboratory workflows.

Hazard Identification & Chemical Properties

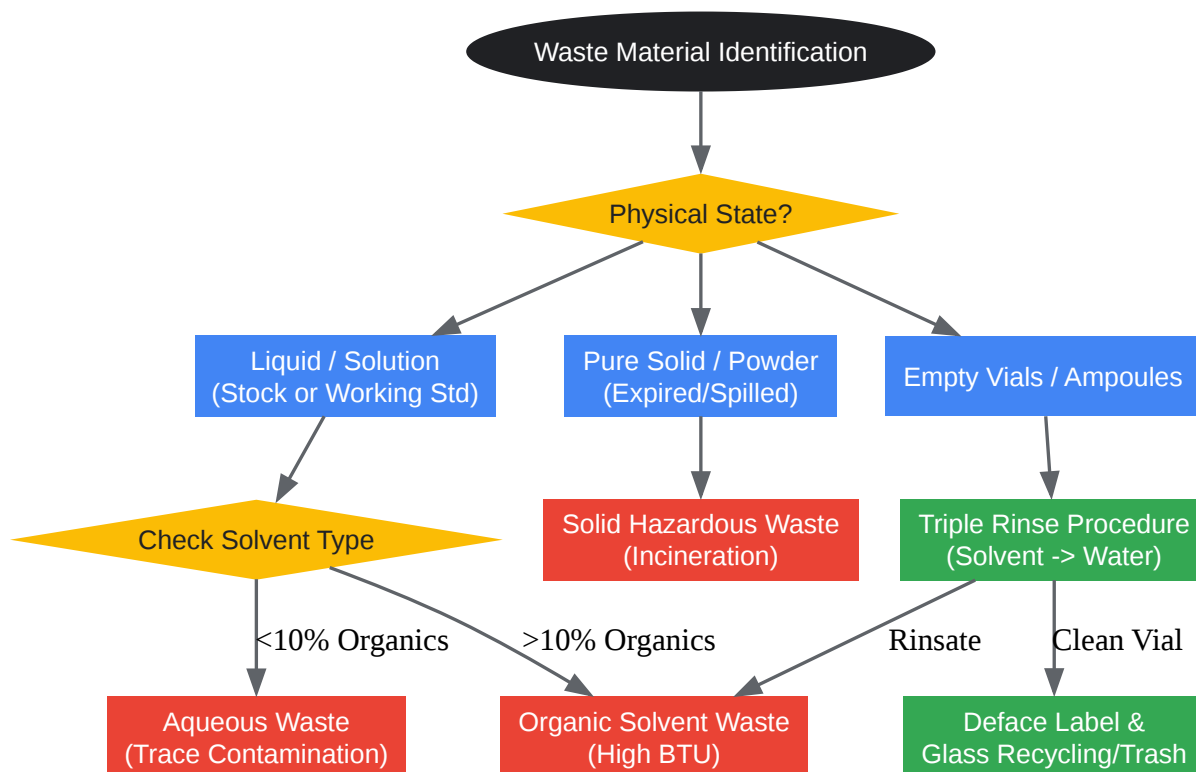
Effective disposal begins with accurate characterization. **Pyrimethanil-d5** is rarely disposed of as a neat solid in bulk; it is most often encountered as a residual component in solvent mixtures.

Table 1: Physicochemical & Hazard Profile

Property	Specification	Disposal Implication
CAS Number	2118244-83-8 (Labeled) / 53112-28-0 (Unlabeled)	Use unlabeled CAS for broad regulatory lookups if labeled is undefined in local databases. [1]
Physical State	Solid (Neat) or Liquid (Solution)	Determines waste stream (Solid vs. Solvent Waste).
Aquatic Toxicity	H411: Toxic to aquatic life with long-lasting effects.[2][3][4][5][6]	CRITICAL: Zero-discharge policy. Must be incinerated via licensed contractor.
Solvent Hazard	Often dissolved in Acetonitrile (H225, H302) or Methanol (H225, H301).	The solvent usually dictates the primary RCRA waste code (e.g., D001 Ignitable).
Stability	Stable isotope (Deuterium).[7]	No radioactive hazards. Treat as standard chemical waste.

Waste Stream Decision Matrix

The following workflow illustrates the logical decision process for segregating **Pyrimethanil-d5** waste. This ensures compliance with EPA RCRA regulations (40 CFR 261) and minimizes disposal costs.



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Figure 1: Decision matrix for segregating **Pyrimethanil-d5** waste streams based on physical state and solvent composition.

Detailed Disposal Protocols

Protocol A: Disposal of Liquid Standards (Stock Solutions)

Most **Pyrimethanil-d5** is purchased as a solution (e.g., 100 µg/mL in Acetonitrile).

- Segregation: Do not pour down the sink. Segregate into Organic Solvent Waste.
- Compatibility Check: Ensure the waste container is compatible with the solvent (usually HDPE or Safety Can).

- Bulking:
 - If the solvent is Acetonitrile or Methanol: Pour into the "Non-Halogenated Organic Waste" stream.
 - If the solvent contains Dichloromethane: Pour into "Halogenated Waste" stream.
- Labeling: The waste tag must list the solvent constituents (e.g., "Acetonitrile 99%") and "Trace **Pyrimethanil-d5**."
- Causality: We bulk these solutions because the high caloric value of the organic solvent allows the waste to be used as fuel in cement kilns (fuel blending), effectively destroying the Pyrimethanil molecule via high-temperature incineration.

Protocol B: Disposal of Pure Solid (Neat Material)

In the rare event of expiring neat material or a spill cleanup:

- Containment: Place the solid material into a wide-mouth jar or sealable bag.
- Debris: Include any contaminated spatulas, weigh boats, or gloves in the same container.
- Classification: Label as "Solid Hazardous Waste - Toxic to Aquatic Life."
- Disposal: Hand over to your EHS contractor for incineration. Do not place in regular trash.

Protocol C: Empty Container Management (The Triple Rinse Rule)

Glass ampoules and septum vials are the most common waste generated. To dispose of these as non-hazardous glass, you must render them "RCRA Empty" (40 CFR 261.7).

Step-by-Step Triple Rinse:

- Empty: Aspirate or pour virtually all liquid from the vial into the Organic Waste container.
- Rinse 1: Add a small volume of solvent (Acetonitrile or Methanol) to the vial. Cap and shake. Decant rinsate into Organic Waste.

- Rinse 2: Repeat with solvent.[8] Decant.
- Rinse 3: Repeat with solvent or water.[8] Decant.
- Finalize: Deface the label using a permanent marker to indicate the hazard is removed.
- Discard: Place the vial in the laboratory broken glass box (or recycling if permitted). Caps/Septa go into regular trash.



Expert Insight: Why triple rinse? It shifts the regulatory status of the container from "Hazardous Waste" (expensive, tracked) to "Solid Waste" (cheap, simple). It is a self-validating step that protects downstream waste handlers.

Regulatory Compliance & Documentation

RCRA Waste Codes

Pyrimethanil is not specifically listed on the EPA P-list or U-list. Therefore, waste coding is determined by characteristics:

- D001 (Ignitable): Applied if the standard is dissolved in oxidizable solvents (Flash point <math><60^{\circ}\text{C}</math>).
- None (Solid): Pure Pyrimethanil solid often carries no specific RCRA code but is regulated under state laws or as "Non-RCRA Regulated Waste" due to aquatic toxicity.
- DOT Shipping (for waste contractors): UN3077, Environmentally hazardous substance, solid, n.o.s. (Pyrimethanil), 9, III.[6]

Spill Response (Immediate Action)

- Isolate: Evacuate the immediate area if a large volume of volatile solvent is involved.

- PPE: Wear nitrile gloves, lab coat, and safety glasses.
- Absorb: Use a spill pillow or vermiculite for liquid spills.
- Clean: Wipe the area with soap and water; collect all wipes as solid hazardous waste.

References

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